

# Biological Activity of (S)-3-Methyl-1-heptanol: An Overview

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## Compound of Interest

Compound Name: 3-Methyl-1-heptanol

Cat. No.: B093506

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Currently, there is a significant lack of publicly available scientific literature detailing the specific biological activity of the (S)-**3-Methyl-1-heptanol** enantiomer. Extensive searches of chemical and biological databases have yielded minimal information regarding its pharmacological effects, mechanism of action, or potential therapeutic applications.

While detailed information is scarce for (S)-**3-Methyl-1-heptanol**, it is important to distinguish it from its isomers, for which some biological activities have been documented. For instance, various stereoisomers of 4-methyl-3-heptanol have been identified as aggregation pheromones in several insect species, including the almond bark beetle, *Scolytus amygdali*. In this context, specific stereoisomers play distinct roles, with some acting as attractants and others as inhibitors. This highlights the critical role of stereochemistry in biological activity within this class of compounds.

The racemic mixture of **3-Methyl-1-heptanol** is registered under CAS number 1070-32-2, while the (S)-enantiomer is identified by CAS number 61169-84-4. General information available for the broader class of methylheptanols indicates their use in the fragrance and flavor industry due to their characteristic fruity odors. However, this application does not provide the in-depth biological data required for a comprehensive technical assessment for researchers and drug development professionals.

At present, no quantitative data on the biological efficacy or potency (e.g.,  $IC_{50}$ ,  $EC_{50}$ ), detailed experimental protocols from bioactivity studies, or elucidated signaling pathways specifically for (S)-**3-Methyl-1-heptanol** could be retrieved from the available scientific literature.

Therefore, this document cannot provide the requested in-depth technical guide, including data tables and visualizations, due to the absence of foundational research on the biological activity of (S)-**3-Methyl-1-heptanol**. Further investigation and primary research are required to characterize the biological profile of this specific enantiomer.

- To cite this document: BenchChem. [Biological Activity of (S)-3-Methyl-1-heptanol: An Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093506#biological-activity-of-s-3-methyl-1-heptanol-enantiomer]

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